

2-Mesatp as a Purinergic Signaling Probe: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-Mesatp
CAS No.:	43170-89-4
Cat. No.:	B1194090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylthioadenosine triphosphate (**2-Mesatp**) is a stable and potent analog of adenosine triphosphate (ATP) that serves as a valuable pharmacological tool for investigating purinergic signaling. It exhibits agonist activity at several P2X and P2Y purinergic receptors, which are involved in a myriad of physiological processes, making **2-Mesatp** a critical probe for dissecting the roles of these receptors in health and disease. This technical guide provides a comprehensive overview of **2-Mesatp**, including its receptor selectivity, detailed experimental protocols for its use, and an exploration of its metabolic stability, to assist researchers in its effective application.

Core Properties of 2-Mesatp

2-Mesatp is an analog of ATP where a methylthio group replaces the hydrogen atom at the 2-position of the adenine ring. This modification confers increased potency at certain P2 receptors and enhanced stability against enzymatic degradation by ectonucleotidases compared to ATP.

Chemical Structure:

- IUPAC Name: [[[(2R,3S,4R,5R)-5-(6-amino-2-methylsulfanylpurin-9-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl] phosphono hydrogen phosphate
- Molecular Formula: C₁₁H₁₈N₅O₁₃P₃S
- Molecular Weight: 553.28 g/mol

Data Presentation: Receptor Selectivity and Potency

The utility of **2-Mesatp** as a pharmacological probe is defined by its potency and selectivity for various purinergic receptor subtypes. The following tables summarize the available quantitative data for **2-Mesatp** activity at human P2Y and P2X receptors. It is important to note that the agonist action of **2-Mesatp** at the P2Y₁ receptor has been a subject of debate, with some studies suggesting its effects are due to contamination with 2-methylthioadenosine diphosphate (2-MeSADP), while others have demonstrated its direct agonist activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Agonist Potency (EC₅₀) of **2-Mesatp** at Human P2Y Receptors

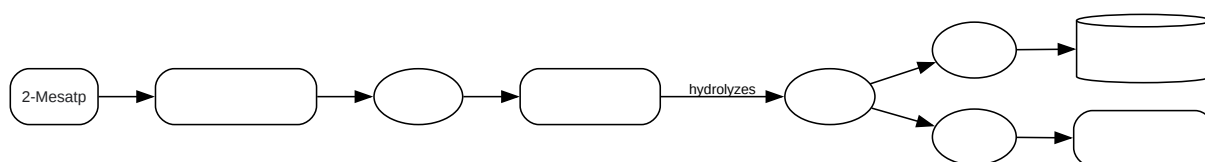
Receptor Subtype	EC ₅₀ (nM)	Comments	Reference(s)
P2Y ₁	~8 - 27	Potent agonist. Some reports suggest antagonist activity of the pure compound.	[4][5][6]
P2Y ₂	>1000	Weak or inactive.	
P2Y ₄	>1000	Weak or inactive.	
P2Y ₆	Inactive	Not a preferred agonist.	[7]
P2Y ₁₁	~13,800	Weak agonist.	
P2Y ₁₂	Weak agonist	Significantly less potent than 2-MeSADP.	[8]
P2Y ₁₃	~79	Potent agonist.	
P2Y ₁₄	Inactive	Not activated by adenine nucleotides.	

Table 2: Agonist Potency (EC₅₀) of **2-Mesatp** at Human P2X Receptors

Receptor Subtype	EC ₅₀ (nM)	Comments	Reference(s)
P2X ₁	54	Potent agonist.	[4][9]
P2X ₂	Inactive/Weak	Generally considered insensitive.	[4]
P2X ₃	350	Moderate agonist.	[4][9]
P2X ₄	2,000	Partial agonist.	[10]
P2X ₅	Weak agonist	[1]	
P2X ₆	Weak agonist	[1]	
P2X ₇	>10,000	Very weak or inactive.	[10]

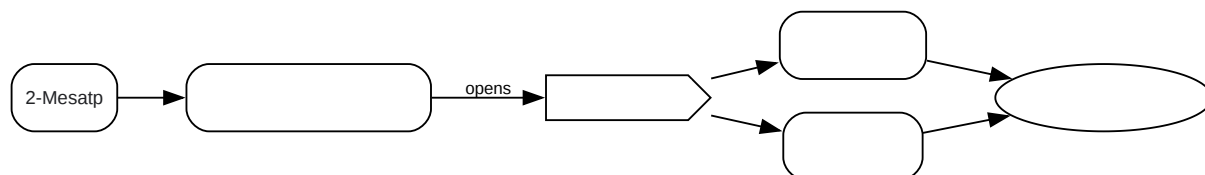
Signaling Pathways and Experimental Workflows

The activation of P2Y and P2X receptors by **2-Mesatp** initiates distinct downstream signaling cascades. P2Y receptors are G protein-coupled receptors (GPCRs), with subtypes coupling to different G proteins to modulate intracellular second messengers. P2X receptors are ligand-gated ion channels that mediate cation influx upon activation.



[Click to download full resolution via product page](#)

P2Y₁/P2Y₁₁ receptor signaling pathway initiated by **2-Mesatp**.



[Click to download full resolution via product page](#)

P2X₁/P2X₃ receptor signaling pathway initiated by **2-Mesatp**.

Experimental Protocols

Intracellular Calcium Mobilization Assay

This protocol describes the measurement of intracellular calcium ($[Ca^{2+}]_i$) mobilization in response to **2-Mesatp** stimulation in a cell line recombinantly expressing a P2Y receptor of interest (e.g., HEK293 cells).

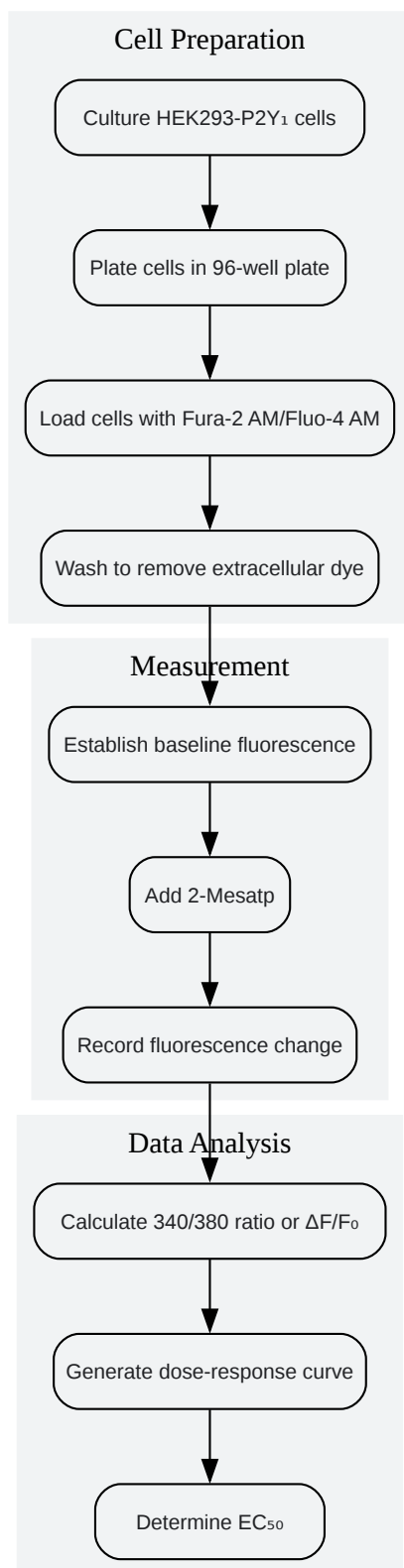
Materials:

- HEK293 cells stably expressing the human P2Y₁ receptor
- DMEM supplemented with 10% FBS, 1% penicillin-streptomycin
- Fura-2 AM or Fluo-4 AM calcium indicator dye
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other physiological buffer
- **2-Mesatp** stock solution (e.g., 10 mM in water)
- Fluorescence plate reader or fluorescence microscope with ratiometric imaging capabilities

Protocol:

- Cell Culture: Culture HEK293-P2Y₁ cells in DMEM in a T-75 flask until 80-90% confluent.
- Cell Plating: Seed the cells into a 96-well black, clear-bottom plate at a density of 50,000-100,000 cells per well and allow them to adhere overnight.
- Dye Loading:
 - Prepare a loading buffer containing 2-5 μ M Fura-2 AM or Fluo-4 AM and 0.02% Pluronic F-127 in HBSS.
 - Aspirate the culture medium from the wells and wash once with HBSS.
 - Add 100 μ L of the loading buffer to each well.
 - Incubate the plate at 37°C for 30-60 minutes in the dark.
- Washing: Aspirate the loading buffer and wash the cells twice with 200 μ L of HBSS to remove extracellular dye. After the final wash, add 100 μ L of HBSS to each well.
- Calcium Measurement:
 - Place the plate in a fluorescence plate reader pre-heated to 37°C.

- Set the excitation wavelengths to 340 nm and 380 nm and the emission wavelength to 510 nm for Fura-2. For Fluo-4, use an excitation of 488 nm and emission of 520 nm.
- Establish a stable baseline fluorescence reading for approximately 1-2 minutes.
- Add the desired concentration of **2-Mesatp** (e.g., in a 10X concentration to achieve a final concentration range of 1 nM to 10 μ M) to the wells using the instrument's injector or by manual pipetting.
- Continue recording the fluorescence for an additional 3-5 minutes to capture the full response.
- Data Analysis: For Fura-2, calculate the ratio of the fluorescence intensity at 340 nm excitation to that at 380 nm excitation. For Fluo-4, express the fluorescence intensity as a change relative to the baseline ($\Delta F/F_0$). Plot the peak response against the logarithm of the **2-Mesatp** concentration to determine the EC_{50} value.



[Click to download full resolution via product page](#)

Workflow for the intracellular calcium mobilization assay.

Inositol Monophosphate (IP₁) Accumulation Assay

This protocol describes a method to measure the accumulation of inositol monophosphate (IP₁), a stable downstream metabolite of inositol trisphosphate (IP₃), following stimulation of Gq-coupled P2Y receptors with **2-Mesatp**. This is often performed using a commercially available HTRF® (Homogeneous Time-Resolved Fluorescence) assay kit.

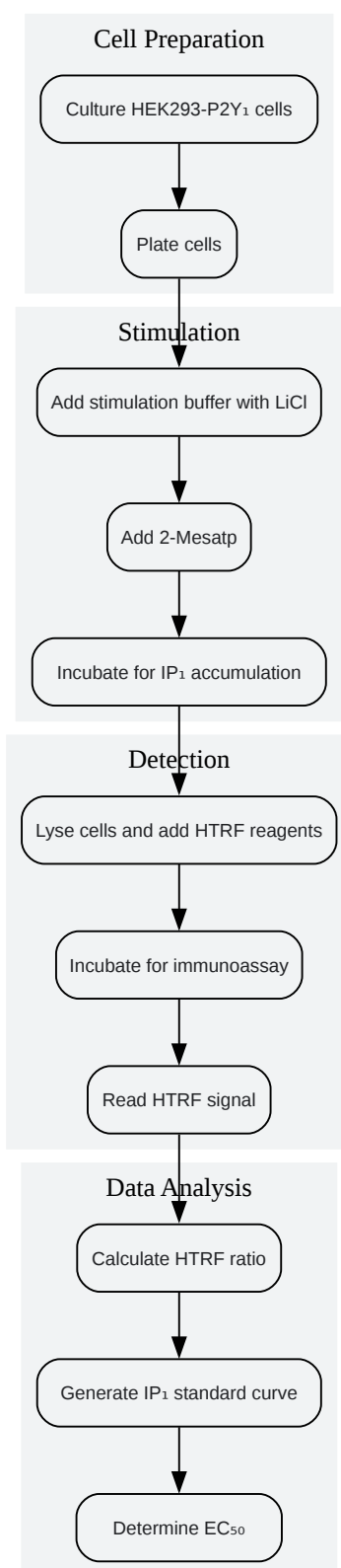
Materials:

- HEK293 cells stably expressing the human P2Y₁ receptor
- DMEM supplemented with 10% FBS, 1% penicillin-streptomycin
- IP-One HTRF® assay kit (containing IP1-d2 conjugate, anti-IP1 cryptate, and lysis buffer)
- Stimulation buffer containing LiCl (typically provided in the kit)
- **2-Mesatp** stock solution
- HTRF-compatible plate reader

Protocol:

- Cell Culture and Plating: Culture and plate the cells in a 96-well or 384-well white plate as described in the calcium mobilization assay protocol.
- Cell Stimulation:
 - Aspirate the culture medium.
 - Add the stimulation buffer containing LiCl to each well. LiCl inhibits the degradation of IP₁.
 - Add varying concentrations of **2-Mesatp** to the wells.
 - Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes) to allow for IP₁ accumulation.
- Cell Lysis and Detection:

- Add the lysis buffer containing the IP1-d2 conjugate and the anti-IP1 cryptate to each well.
- Incubate the plate at room temperature for 1 hour in the dark to allow for the immunoassay to reach equilibrium.
- HTRF Measurement:
 - Read the plate on an HTRF-compatible plate reader, measuring the fluorescence emission at both 620 nm (cryptate) and 665 nm (d2).
- Data Analysis: Calculate the HTRF ratio (665 nm / 620 nm) * 10,000. The signal is inversely proportional to the amount of IP₁ produced. Generate a standard curve using the IP₁ standards provided in the kit. Use the standard curve to determine the concentration of IP₁ in the samples. Plot the IP₁ concentration against the logarithm of the **2-Mesatp** concentration to determine the EC₅₀ value.



[Click to download full resolution via product page](#)

Workflow for the inositol monophosphate (IP₁) accumulation assay.

Metabolic Stability and Considerations

The methylthio modification at the 2-position of the adenine ring enhances the stability of **2-Mesatp** against degradation by ectonucleotidases compared to ATP.^[1] Ectonucleotidases, such as the E-NTPDase family (e.g., CD39), are cell surface enzymes that hydrolyze extracellular ATP and ADP to terminate purinergic signaling.^{[11][12][13]} While more stable than ATP, **2-Mesatp** is not completely resistant to hydrolysis and can be metabolized, which should be a consideration in experimental design, particularly in long-duration experiments or in tissues with high ectonucleotidase activity. The primary metabolic pathway is likely the sequential hydrolysis of the phosphate chain, leading to 2-MeSADP, 2-MeSAMP, and finally 2-methylthioadenosine.

Limitations and Advantages:

Advantages:

- **Higher Potency:** More potent than ATP at several P2 receptor subtypes, particularly P2Y₁ and P2X₁.^{[4][9]}
- **Increased Stability:** More resistant to degradation by ectonucleotidases than ATP, providing a more sustained signal.^[1]
- **Commercially Available:** Readily available from various chemical suppliers.

Limitations:

- **Lack of Complete Selectivity:** Activates multiple P2Y and P2X receptor subtypes, which can complicate the interpretation of results in systems expressing multiple receptors.
- **Potential for Metabolism:** Although more stable than ATP, it can still be degraded, potentially leading to the formation of other active metabolites like 2-MeSADP.
- **Controversial P2Y₁ Activity:** The debate over its intrinsic agonist versus antagonist activity at the P2Y₁ receptor necessitates careful interpretation of data and the use of highly purified **2-Mesatp**.^{[1][2][3]}

Conclusion

2-Mesatp remains a cornerstone pharmacological tool for the study of purinergic signaling. Its enhanced potency and stability over the endogenous ligand ATP make it an invaluable probe for activating specific P2 receptor subtypes. However, researchers must be mindful of its lack of absolute selectivity and potential for metabolic degradation. By carefully considering these factors and employing the detailed experimental protocols outlined in this guide, scientists can effectively leverage **2-Mesatp** to unravel the complex roles of purinergic signaling in physiology and disease, ultimately aiding in the development of novel therapeutic strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacology of P2X Receptors and Their Possible Therapeutic Potential in Obesity and Diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Characterization of the biological effects of 2-methylthio-ATP on rat hepatocytes: clear-cut differences with ATP - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Evidence that 2-methylthioATP and 2-methylthioADP are both agonists at the rat hepatocyte P2Y1 receptor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. cdr.lib.unc.edu [cdr.lib.unc.edu]
- 5. Characterization of the effects of 2-methylthio-ATP and 2-chloro-ATP on brain capillary endothelial cells: similarities to ADP and differences from ATP - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Characterization of the effects of 2-methylthio-ATP and 2-chloro-ATP on brain capillary endothelial cells: similarities to ADP and differences from ATP - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Medicinal Chemistry of Adenosine, P2Y and P2X Receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. news-medical.net [news-medical.net]
- 10. Pharmacological differences between human and mouse P2X4 receptor explored using old and new tools - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [11. CD73 Ectonucleotidase Restrains CD8+ T Cell Metabolic Fitness and Anti-tumoral Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Kinetics of the thapsigargin-induced Ca²⁺ mobilisation: A quantitative analysis in the HEK-293 cell line - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [2-Mesatp as a Purinergic Signaling Probe: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194090/docs#2-mesatp-as-a-purinergic-signaling-probe-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1194090/docs#2-mesatp-as-a-purinergic-signaling-probe-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check